

4-Fluoro-1-methylpiperidin-3-amine: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 4-Fluoro-1-methylpiperidin-3-amine

Cat. No.: B13334647

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Executive Summary

4-Fluoro-1-methylpiperidin-3-amine is a specialized fluorinated heterocycle used primarily as a chiral building block in drug discovery. It belongs to the class of vicinal fluoroamines, a structural motif prized in medicinal chemistry for its ability to modulate basicity (pKa), reduce hERG channel affinity, and introduce specific conformational constraints via the gauche effect.

While often confused with its regioisomer (3-fluoro-1-methylpiperidin-4-amine, used in the clinical candidate MK-0731), the 4-fluoro-3-amine scaffold offers distinct vector orientations for structure-activity relationship (SAR) exploration.

Key Chemical Identifiers[1][2][3][4][5]

Property	Data
Chemical Name	4-Fluoro-1-methylpiperidin-3-amine
CAS Number (Generic)	1903427-16-6 (Specific to (3S,4R) isomer)
Related CAS	2306246-47-7 (Dihydrochloride salt)
Molecular Formula	C ₆ H ₁₃ FN ₂
Molecular Weight	132.18 g/mol
SMILES	CN1CC(F)C(N)C1
Appearance	Colorless to light yellow oil (free base); White solid (HCl salt)

Stereochemistry & Physicochemical Properties[1][6]

The introduction of a fluorine atom adjacent to the amine center drastically alters the physicochemical profile of the piperidine ring.

The Fluorine Gauche Effect

In 1,2-disubstituted ethanes (like the C3-C4 bond in this piperidine), highly electronegative substituents (F and N) often prefer a gauche orientation over the sterically favored anti conformation. This is due to hyperconjugation between the

and

orbitals.

- Implication: This locks the piperidine ring into a specific chair conformation, reducing the entropic penalty upon binding to a protein target.
- (3S,4R)-Isomer (Cis): The fluorine and amine are on the same side, often enforcing an axial-equatorial relationship that minimizes dipole repulsion.

Basicity Modulation (pKa)

The strong electron-withdrawing nature of fluorine (inductive effect,

) reduces the electron density on the adjacent nitrogen lone pair.

- Typical Piperidine pKa: ~10.8
- 3-Amino-4-fluoropiperidine pKa: ~8.5 – 9.0
- Benefit: Lowering the pKa improves oral bioavailability by increasing the fraction of uncharged molecules at physiological pH (7.4), enhancing membrane permeability. It also reduces affinity for the hERG potassium channel, a common off-target liability for basic amines.

Synthesis Methodologies

Synthesizing **4-fluoro-1-methylpiperidin-3-amine** requires precise control over regio- and stereochemistry. The Epoxide Opening / Deoxyfluorination route is the industry standard for high-enantiopurity production.

Route A: The Epoxide Opening Strategy (Gold Standard)

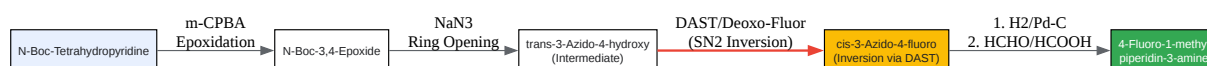
This protocol allows access to the cis-isomer through double inversion (first at epoxide opening, second at fluorination).

Step-by-Step Protocol:

- Precursor Preparation: Start with N-Boc-1,2,3,6-tetrahydropyridine.
- Epoxidation: Treat with m-CPBA in DCM to yield N-Boc-3,4-epoxypiperidine.
- Regioselective Ring Opening:
 - React with Sodium Azide () and Ammonium Chloride () in methanol/water.
 - Mechanism: Azide attacks the epoxide. Due to steric and electronic factors, a mixture of 3-azido-4-hydroxy and 4-azido-3-hydroxy isomers forms.

- Purification: Separate the trans-3-azido-4-hydroxypiperidine via chromatography.
- Deoxyfluorination (Stereochemical Inversion):
 - Treat the trans-alcohol with DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor in DCM at -78°C to RT.
 - Critical Step: The reaction proceeds via an S_N2 mechanism, inverting the stereochemistry at C4.
 - Result: cis-3-azido-4-fluoropiperidine.
- Reduction & Methylation:
 - Reduce the azide using Hydrogenation (H_2 , Pd/C) or Staudinger conditions ($PhI(OAc)_2$, $NaBH_4$).
 - Perform reductive amination with Formaldehyde/Formic acid (Eschweiler-Clarke) or treat with Methyl Iodide to install the N-methyl group.
 - Final Deprotection: Remove Boc group (if not removed during methylation) to yield the target.

Visualization of Synthesis Logic



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Figure 1: Synthetic pathway highlighting the critical stereochemical inversion during the fluorination step.

Applications in Drug Design[1][6][7]

Bioisosterism & Scaffold Hopping

The 4-fluoro-3-amino piperidine scaffold serves as a bioisostere for:

- Non-fluorinated piperidines: To block metabolic hot-spots (C-H oxidation) at the C4 position.
- Morpholines: The fluorine atom mimics the electronic pull of the morpholine oxygen but alters the vector of the hydrogen bond donor (the amine).

Case Study: hERG Avoidance

Cardiotoxicity via hERG channel inhibition is a major cause of drug attrition. Basic amines are primary culprits.

- Mechanism: hERG binding pockets prefer high-energy cations (high pKa amines).
- Solution: Incorporating the fluorine at C4 lowers the pKa of the C3-amine by ~1.5 log units. This reduces the percentage of ionized species at physiological pH, directly correlating with reduced hERG IC50 values without sacrificing potency at the primary target.

Structural Biology Vectors

Unlike the 3-fluoro-4-amine isomer (used in MK-0731, a KSP inhibitor), the 4-fluoro-3-amine isomer orients the amine substituent into a different spatial quadrant.

- MK-0731 Logic: Used axial fluorine to lock conformation.
- 4-Fluoro-3-amine Logic: Useful when the binding pocket requires a hydrogen bond donor (amine) in an equatorial position while the fluorine engages in a multipolar interaction with backbone carbonyls.

Handling & Safety (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Storage: Hygroscopic. Store under inert atmosphere (Nitrogen/Argon) at 2-8°C.
- Incompatibility: Strong oxidizing agents, acid chlorides.

- Specific Note: The free base is volatile; conversion to the dihydrochloride salt is recommended for long-term storage and ease of handling.

References

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